

Macranthoside A literature review and historical data.

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Compound of Interest

Compound Name: Macranthoside A

Cat. No.: B1247585

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Macranthoside A: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

Introduction

Macranthoside A is a triterpenoid glycoside saponin isolated from *Lonicera macranthoides*, a plant used in traditional Chinese medicine. As a member of the saponin family, **Macranthoside A** is of interest to the scientific community for its potential biological activities. This document provides a detailed overview of the available literature and historical data on **Macranthoside A**, with a focus on its chemical properties, and known biological context. Due to the limited specific research on **Macranthoside A**, data from its close structural analog, Macranthoside B, also isolated from the same plant, is included to provide a more comprehensive understanding of its potential. This inclusion will be clearly indicated throughout the document.

Chemical Structure and Properties

Macranthoside A is the prosapogenin of macranthoidin A. Its chemical structure has been elucidated as 3-O-beta-D-glucopyranosyl-(1-3)-alpha-L-rhamnopyranosyl-(1-2)-alpha-L-arabinopyranosyl 3 beta, 23-dihydroxyl-olean-12-en-28-olic acid.

Table 1: Chemical and Physical Properties of **Macranthoside A**

Property	Value	Source
Chemical Formula	C47H76O18	Calculated
Molecular Weight	929.1 g/mol	Calculated
CAS Number	128730-82-5	
Class	Triterpene Glycoside	
Known Source	Lonicera macranthoides	

Biological Activities

Direct studies on the biological activities of **Macranthoside A** are limited. However, it is described as having anti-microbial activity. To provide a more substantive overview of its potential, the biological activities of the closely related compound, Macranthoside B, are summarized below.

Antimicrobial Activity

While **Macranthoside A** is noted for its anti-microbial properties, specific quantitative data such as Minimum Inhibitory Concentration (MIC) or Minimum Bactericidal Concentration (MBC) values are not readily available in the current literature.

Anticancer Activity (Data from Macranthoside B)

Extensive research has been conducted on the anticancer properties of Macranthoside B. Studies have shown that it can inhibit the proliferation of various cancer cell lines and induce apoptosis.

Table 2: In Vitro Anticancer Activity of Macranthoside B

Cell Line	Cancer Type	IC50 (μ M)	Exposure Time (h)	Source
HeLa	Cervical Cancer	Approx. 10	24	
MCF-7	Breast Cancer	Approx. 15	24	
U87	Glioblastoma	Approx. 18	24	
A549	Lung Cancer	Approx. 20	24	
HepG2	Liver Cancer	Approx. 22	24	

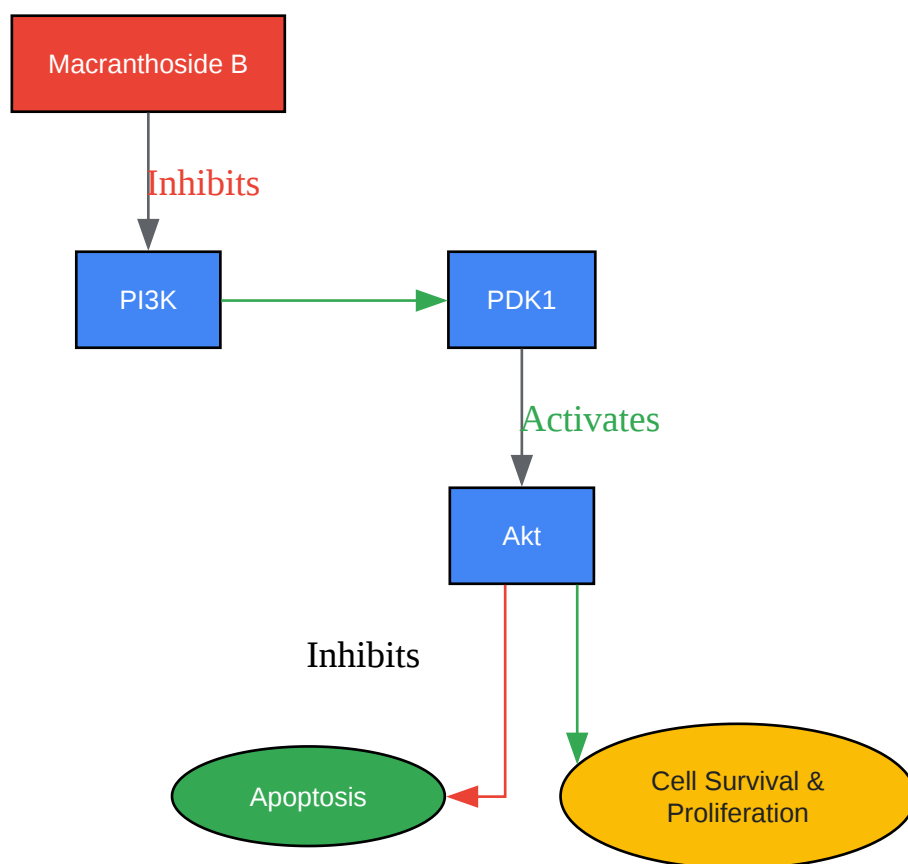
Note: The IC50 values are approximate as they were inferred from graphical representations in the cited literature.

Signaling Pathways

Direct evidence for the signaling pathways modulated by **Macranthoside A** is not currently available. However, the mechanism of action for Macranthoside B has been investigated, revealing its interaction with the PI3K/Akt signaling pathway.

PI3K/Akt Signaling Pathway (Insights from Macranthoside B)

Macranthoside B has been shown to induce apoptosis in cancer cells by inhibiting the PI3K/Akt signaling pathway. This pathway is crucial for cell survival, proliferation, and growth. The inhibition of this pathway by Macranthoside B leads to downstream effects that promote programmed cell death.



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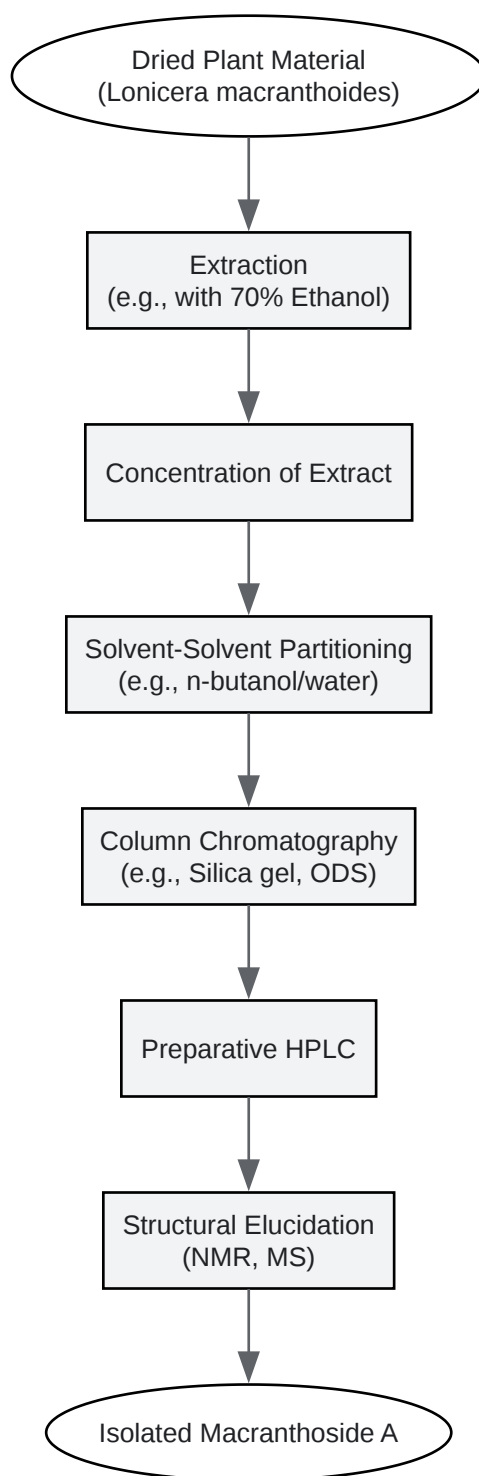
Caption: PI3K/Akt signaling pathway inhibited by Macranthoside B.

Experimental Protocols

Detailed experimental protocols for the isolation and biological evaluation of **Macranthoside A** are not explicitly available. However, general methods for the extraction of triterpenoid saponins from *Lonicera macranthoides* and the protocols used for assessing the anticancer activity of Macranthoside B can be adapted.

Isolation of Triterpenoid Saponins from *Lonicera macranthoides*

A general workflow for the isolation of triterpenoid saponins from plant material is outlined below.



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